

# Proper Disposal of BMS-986144: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: BMS-986144

Cat. No.: B12426057

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This document provides essential guidance on the safe and compliant disposal of **BMS-986144**, a pan-genotype NS3/4A protease inhibitor. In the absence of a specific Safety Data Sheet (SDS) from the manufacturer detailing disposal procedures, this guide is based on established principles for the disposal of hazardous chemical waste.

## Core Principles of Chemical Waste Disposal

The handling and disposal of any chemical waste, including **BMS-986144**, should adhere to fundamental safety and environmental regulations. Key principles include:

- **Waste Minimization:** The primary goal is to minimize the generation of hazardous waste.
- **Segregation:** Hazardous waste must be collected and stored separately from non-hazardous waste.
- **Proper Labeling:** All waste containers must be clearly and accurately labeled with their contents.
- **Container Integrity:** Waste containers must be in good condition, compatible with the chemical waste, and kept securely closed.

- **Regulatory Compliance:** All disposal procedures must comply with local, state, and federal regulations for hazardous waste.

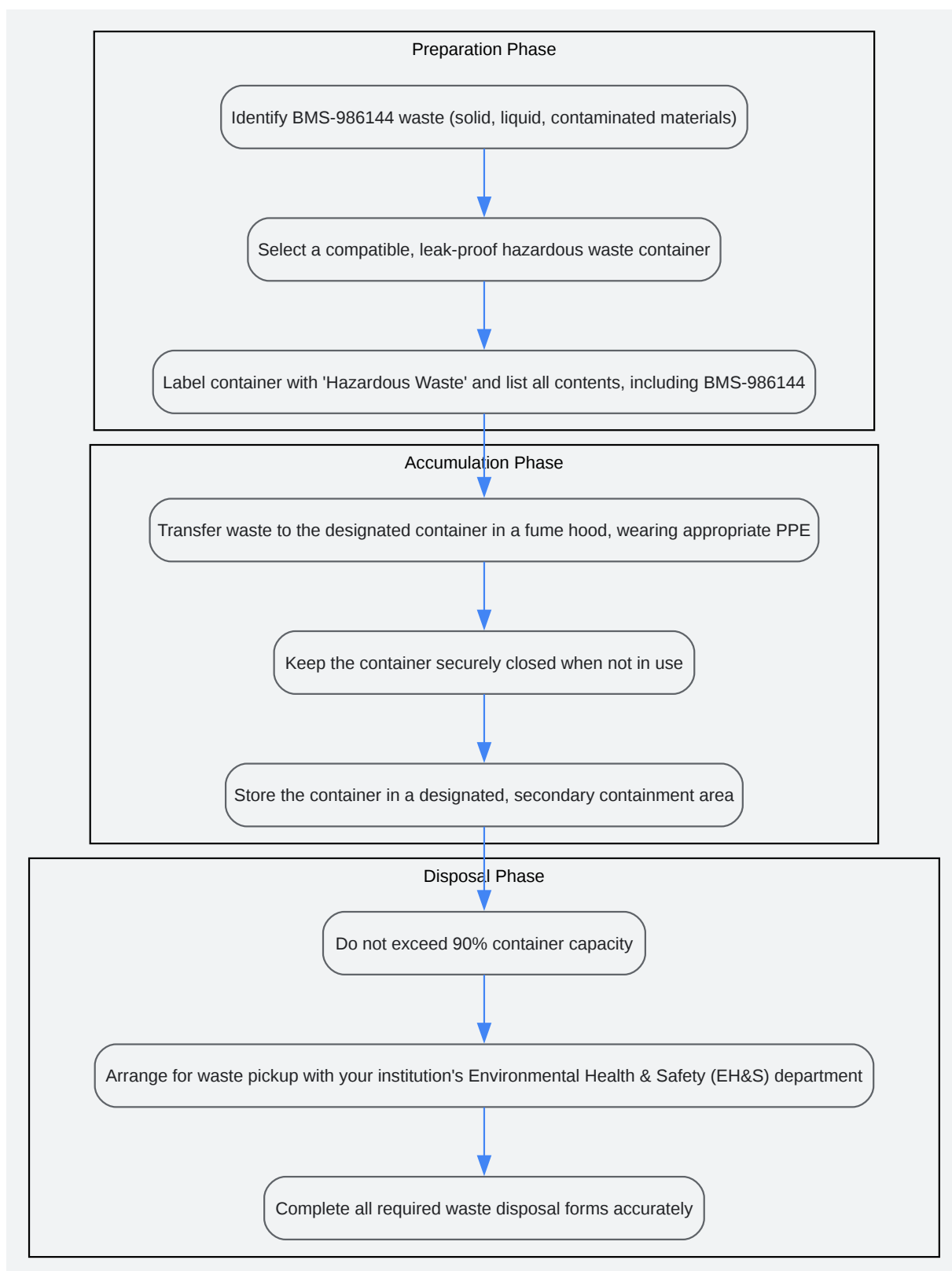
## Quantitative Data Summary for Hazardous Waste Handling

The following table summarizes key quantitative parameters for the handling and disposal of hazardous chemical waste, providing a quick reference for laboratory personnel.

Parameter	Guideline	Rationale
Container Fill Volume	Do not exceed 90% of the container's total capacity.	Prevents spills and allows for vapor expansion.
Acute Hazardous Waste Container Rinsing	Triple rinse with a solvent capable of removing the residue. Each rinse should use a solvent volume of approximately 5% of the container.	Ensures the removal of acutely toxic residues before the container can be disposed of as regular trash. <sup>[1]</sup>
Extremely Hazardous Waste Accumulation (Quantity)	Up to 1 quart may be accumulated before collection is required.	Strict quantity limits are in place for highly toxic substances to minimize risk.
Extremely Hazardous Waste Accumulation (Time)	Must be collected within 90 days from the initial accumulation of waste. If 1 quart or more is accumulated, it must be collected within 3 days.	Time limits ensure that hazardous materials are not stored indefinitely in the laboratory.

## Experimental Workflow for Disposal

The proper disposal of **BMS-986144** should follow a structured workflow to ensure safety and compliance. The diagram below illustrates the key steps involved in this process.



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Caption: Workflow for the safe disposal of **BMS-986144** waste.

## Detailed Disposal Procedures

- Waste Identification and Segregation:
  - Identify all waste streams containing **BMS-986144**. This includes unused neat compound, contaminated solvents, reaction mixtures, and any contaminated lab supplies (e.g., gloves, weighing paper, pipette tips).
  - Segregate **BMS-986144** waste from other waste streams to prevent unintended reactions.
- Container Selection and Labeling:
  - Choose a waste container that is compatible with the chemical nature of **BMS-986144** and any solvents used. For liquid waste, use a container designed for liquids.
  - The container must be in good condition, with a secure, tight-fitting lid.
  - Clearly label the container with the words "Hazardous Waste" and a complete list of its contents, including the full chemical name "**BMS-986144**" and its approximate concentration.
- Waste Accumulation and Storage:
  - Always handle the transfer of waste in a well-ventilated area, preferably within a chemical fume hood, while wearing appropriate Personal Protective Equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
  - Keep the waste container securely capped at all times, except when adding waste.
  - Store the waste container in a designated and properly labeled satellite accumulation area that provides secondary containment to prevent the spread of spills.
- Final Disposal:
  - Contact your institution's Environmental Health and Safety (EH&S) department to schedule a pickup for the hazardous waste.
  - Do not attempt to dispose of **BMS-986144** down the drain or in the regular trash.

- Complete all necessary paperwork provided by your EH&S department to ensure proper tracking and disposal of the waste.

Disclaimer: This guidance is based on general principles of hazardous waste management. Always consult your institution's specific chemical hygiene plan and waste disposal procedures, and contact your EH&S department for any questions or clarification.

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## References

- 1. vumc.org [vumc.org]
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